

Cameric acid melting point and boiling point

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Compound of Interest

Compound Name: Cameric acid

Cat. No.: B1180403

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Physicochemical Properties of Carminic Acid

Carminic acid is a complex anthraquinone C-glucoside that is the primary coloring agent in cochineal extract. Its thermal properties are critical for its application in various industries, including pharmaceuticals and food coloring.

Data Presentation

The melting and boiling points of carminic acid are summarized in the table below. It is important to note that the melting point is consistently reported as a decomposition temperature, indicating that the substance degrades upon heating rather than undergoing a simple phase transition.

Property	Value	Notes
Melting Point	120 - 136 °C (decomposes)	Darkens at 120 °C and decomposes around 136 °C. ^[1] No distinct melting point is observed.
Boiling Point	907 - 908 °C	This is an estimated value, as carminic acid decomposes at a much lower temperature.

Experimental Protocols for Thermal Analysis

While specific experimental determinations for carminic acid's boiling point are not feasible due to its thermal decomposition, the melting point (decomposition temperature) can be determined using standard laboratory methods.

Melting Point (Decomposition Temperature) Determination via Capillary Method

This protocol describes a general procedure for determining the melting point of a solid organic compound, which is applicable for observing the decomposition temperature of carminic acid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer

Procedure:

- **Sample Preparation:** A small amount of dry carminic acid is finely powdered using a mortar and pestle.
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the powder into the sealed end. This process is repeated until a column of 2-3 mm of packed sample is achieved at the bottom of the tube.
- **Apparatus Setup:** The packed capillary tube is placed in the heating block of the melting point apparatus. A thermometer is inserted into the apparatus to monitor the temperature.
- **Heating and Observation:**

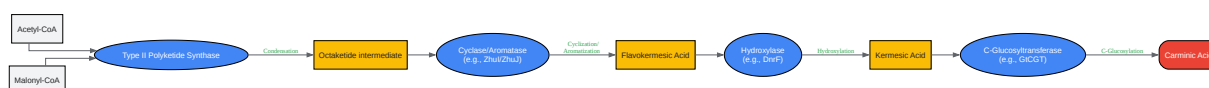
- Rapid Preliminary Test: The sample is heated rapidly to get an approximate decomposition temperature range.
- Accurate Determination: A fresh sample is heated slowly, at a rate of 1-2 °C per minute, as the temperature approaches the approximate decomposition point.
- Data Recording: The temperature at which the carminic acid sample begins to darken and visibly decompose is recorded as its decomposition temperature range.

Biosynthesis of Carminic Acid

Carminic acid is a polyketide secondary metabolite produced by scale insects of the *Dactylopius* genus.^[1] Its biosynthesis is a multi-step enzymatic process.

Carminic Acid Biosynthetic Pathway

The following diagram illustrates the key steps in the biosynthesis of carminic acid, starting from acetyl-CoA and malonyl-CoA. The pathway involves a series of condensation, cyclization, and modification reactions catalyzed by various enzymes.^{[1][2][3][4][5]}



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Caption: Biosynthetic pathway of carminic acid.

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